

# An In-depth Guide to the Chemical Structure of Lys-Pro-AMC

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lys-Pro-AMC

Cat. No.: B1181667

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Lys-Pro-AMC**, or L-Lysyl-L-prolyl-7-amino-4-methylcoumarin, is a highly specific fluorogenic substrate crucial for the study of certain protease activities. Its utility in biochemical assays stems from its unique chemical architecture, which combines a dipeptide sequence with a fluorescent reporter molecule. Upon enzymatic cleavage of the amide bond linking the dipeptide to the fluorophore, 7-amino-4-methylcoumarin (AMC) is released, resulting in a measurable fluorescent signal. This document provides a detailed examination of its chemical structure.

## Core Components of Lys-Pro-AMC

The **Lys-Pro-AMC** molecule is a conjugate formed from three distinct chemical entities: the amino acid L-lysine, the amino acid L-proline, and the fluorescent compound 7-amino-4-methylcoumarin.

- **L-Lysine (Lys):** An essential amino acid characterized by a side chain containing a primary amine. This side chain gives lysine its basic properties and is a key site for post-translational modifications. In the context of **Lys-Pro-AMC**, the alpha-amino group of lysine is typically free, unless otherwise modified.
- **L-Proline (Pro):** A unique proteinogenic amino acid where the alpha-amino group is a secondary amine, forming a pyrrolidine ring. This rigid cyclic structure imposes significant conformational constraints on the peptide backbone.

- 7-Amino-4-methylcoumarin (AMC): A fluorescent molecule widely used as a reporter in enzyme assays.<sup>[1][2][3]</sup> It belongs to the coumarin class of compounds and is characterized by a blue fluorescence emission.<sup>[3]</sup> Its chemical formula is C<sub>10</sub>H<sub>9</sub>NO<sub>2</sub>.<sup>[1][4]</sup>

## Molecular Assembly and Linkages

The assembly of **Lys-Pro-AMC** involves the formation of two critical covalent bonds:

- **Peptide Bond:** The alpha-carboxyl group of L-lysine forms a peptide bond with the secondary alpha-amino group of L-proline. This creates the dipeptide Lys-Pro.
- **Amide Bond:** The carboxyl group of the C-terminal proline residue is linked to the amino group of 7-amino-4-methylcoumarin via an amide bond. This specific bond is the target for enzymatic hydrolysis in protease assays.

The resulting molecule possesses a free N-terminal lysine and the AMC fluorophore at the C-terminus, masked by the dipeptide.

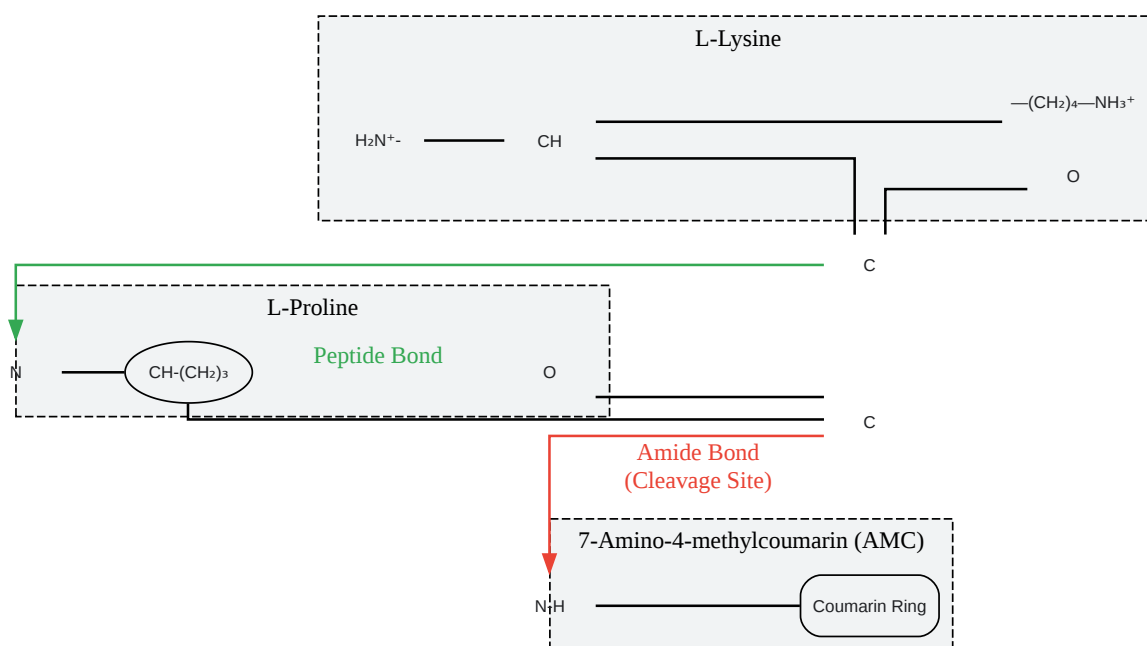
## Quantitative Molecular Data

The key quantitative properties of the standard form of **Lys-Pro-AMC** are summarized in the table below. It is important to note that this compound is often supplied as a salt, such as a hydrochloride or di-trifluoroacetate (diTFA) salt, which would alter its molecular weight and formula.<sup>[5][6]</sup>

Property	Value
Molecular Formula	C <sub>21</sub> H <sub>28</sub> N <sub>4</sub> O <sub>4</sub> <sup>[7]</sup>
Molecular Weight	400.47 g/mol <sup>[7]</sup>

## Chemical Structure Visualization

The following diagram illustrates the chemical structure of **Lys-Pro-AMC**, detailing the arrangement of its constituent atoms and the covalent bonds that connect them.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **Lys-Pro-AMC**.

## Experimental Protocols and Applications

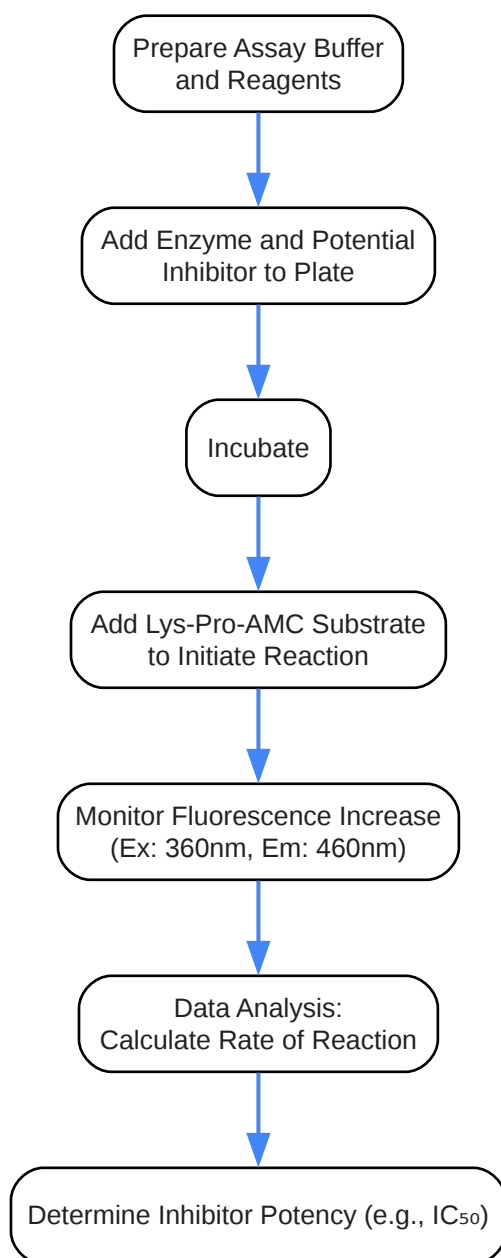
**Lys-Pro-AMC** is predominantly used in fluorescence-based enzyme assays to measure the activity of proteases that specifically recognize and cleave the Pro-AMC amide bond.

General Experimental Workflow:

- **Reagent Preparation:** A stock solution of **Lys-Pro-AMC** is prepared, typically in an organic solvent like DMSO, and then diluted to the final working concentration in an appropriate assay buffer.

- **Enzyme Reaction:** The enzyme of interest is incubated with the **Lys-Pro-AMC** substrate in a microplate well.
- **Fluorescence Measurement:** The reaction is monitored over time by measuring the increase in fluorescence using a fluorometer. The excitation wavelength is typically around 350-360 nm, and the emission wavelength is around 440-460 nm.[8]
- **Data Analysis:** The rate of increase in fluorescence is proportional to the enzyme activity. This rate can be used to determine kinetic parameters such as  $K_m$  and  $V_{max}$ , or to screen for enzyme inhibitors.

The logical workflow for a typical enzyme inhibition assay using **Lys-Pro-AMC** is depicted below.



[Click to download full resolution via product page](#)

Caption: Workflow for an enzyme inhibition assay.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 7-Amino-4-methylcoumarin | C<sub>10</sub>H<sub>9</sub>NO<sub>2</sub> | CID 92249 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 7-Amino-4-methylcoumarin 99 26093-31-2 [sigmaaldrich.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. A15017.MD [thermofisher.com]
- 5. Lys-Pro-AMC (diTFA) | Benchchem [benchchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [An In-depth Guide to the Chemical Structure of Lys-Pro-AMC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1181667#what-is-the-chemical-structure-of-lys-pro-amc]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)